

Personal protective equipment for handling Ro 14-1761

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Essential Safety and Handling Guide for Ro 14-1761

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **Ro 14-1761**. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

Hazard Identification and Chemical Properties

Ro 14-1761 is a third-generation cephalosporin with antibacterial activity.[1][2][3][4][5] While its primary application is in research, it is crucial to handle it with care due to its potential hazards.

Primary Hazards:

- Harmful if swallowed: Acute oral toxicity (Category 4).[6]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects (Category 1).[6]



Chemical and Physical Properties	Data
Synonyms	Ro-14-1761[7]
Molecular Formula	C17H16N8O7S3[1][6]
Molecular Weight	540.55 g/mol [1][6]
Appearance	Solid[6]
CAS Number	82502-19-0[1][6]
Storage Conditions	Powder: -20°C for 2 years. In DMSO: -80°C for 6 months, 4°C for 2 weeks.[1]
Solubility	No data available[6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling Ro 14-1761 to minimize exposure.[6]

- Eye Protection: Safety goggles with side-shields are required.[6]
- Hand Protection: Wear protective gloves. For handling hazardous drugs, OSHA recommends wearing two pairs of gloves.[8]
- Body Protection: An impervious lab coat or disposable gown is necessary. Ensure it has a solid front, long sleeves, and tight-fitting cuffs.[6][8]
- Respiratory Protection: Use a suitable respirator, especially when handling the powder form to avoid dust and aerosol formation.[6] Work should be conducted in an area with appropriate exhaust ventilation.[6]

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of the compound and ensure safety.

Handling:



- Avoid inhalation, and contact with eyes and skin.[6]
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.
- Wash hands thoroughly after handling.[6]
- All work with the solid form should be performed in a chemical fume hood or a ventilated enclosure to prevent inhalation of dust.

Storage:

- Keep the container tightly sealed.[6]
- Store in a cool, well-ventilated area away from direct sunlight and ignition sources.
- Recommended storage temperatures are -20°C for the powder and -80°C when in a solvent.
 [6]

Emergency Procedures

In case of accidental exposure or spillage, follow these procedures immediately.

- If Swallowed: Call a poison center or doctor immediately if you feel unwell. Rinse mouth.[6]
- Eye Contact: Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water.[6]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration.
 Seek medical attention.[6]
- Spills:
 - Evacuate the area.



- Wear full personal protective equipment.[6]
- For solutions, absorb the spill with an inert, non-combustible material like diatomite or universal binders.
- For powder spills, carefully sweep or scoop up the material, avoiding dust generation.
- Collect the spilled material and place it in a sealed container for disposal.
- Decontaminate the spill area and equipment by scrubbing with alcohol.

Disposal Plan

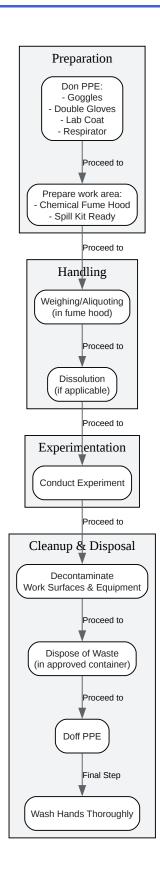
Proper disposal of **Ro 14-1761** and its containers is crucial to prevent environmental contamination.

- Dispose of the chemical waste and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- The container must be disposed of at an approved waste disposal plant.[6]
- Avoid release to the environment. Collect any spillage.[6]

Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Ro 14-1761**, incorporating the necessary safety measures.





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Caption: Workflow for safe handling of Ro 14-1761.

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